

Proper Disposal of 1-Octanol-d2: A Step-by-Step Guide

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Compound of Interest

Compound Name: 1-Octanol-d2

Cat. No.: B12405247

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For Immediate Use by Laboratory Professionals

This document provides essential safety and logistical information for the proper disposal of **1-Octanol-d2**, ensuring compliance with standard laboratory safety protocols and environmental regulations. The following procedures are designed to offer clear, step-by-step guidance for researchers, scientists, and drug development professionals.

Immediate Safety Considerations

1-Octanol-d2 should be handled with the same precautions as its non-deuterated analog, 1-Octanol. It is classified as a combustible liquid, a skin and eye irritant, and is harmful to aquatic life. Always wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, when handling this chemical. Work in a well-ventilated area, preferably within a chemical fume hood.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for 1-Octanol, which should be used as a proxy for **1-Octanol-d2** in the absence of specific data for the deuterated compound.

Property	Value	Source
Flash Point	81 °C (177.8 °F)	
Boiling Point	195 °C (383 °F)	
Melting Point	-16 °C (3.2 °F)	
Solubility in Water	Insoluble	
Specific Gravity	0.824	

Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **1-Octanol-d2** is through a licensed hazardous waste disposal company. This is in line with "Flinn Suggested Disposal Method #18b" for nonvolatile organic compounds.

1. Waste Collection:

- Designate a specific, properly labeled, and sealed waste container for **1-Octanol-d2** and other similar organic waste streams.
- The container must be made of a material compatible with 1-Octanol (e.g., glass or a suitable plastic).
- The label should clearly indicate "Hazardous Waste," "**1-Octanol-d2**," and any other components mixed with it.

2. Storage Pending Disposal:

- Store the waste container in a cool, dry, and well-ventilated secondary containment area.
- Ensure the storage area is away from sources of ignition, such as heat, sparks, and open flames, as 1-Octanol is a combustible liquid.
- The storage area should be clearly marked as a hazardous waste accumulation point.

3. Arrange for Professional Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
- If your institution does not have an EHS department, you must contract with a licensed hazardous waste disposal company.

- Provide the disposal company with a complete and accurate description of the waste, including its composition and volume.

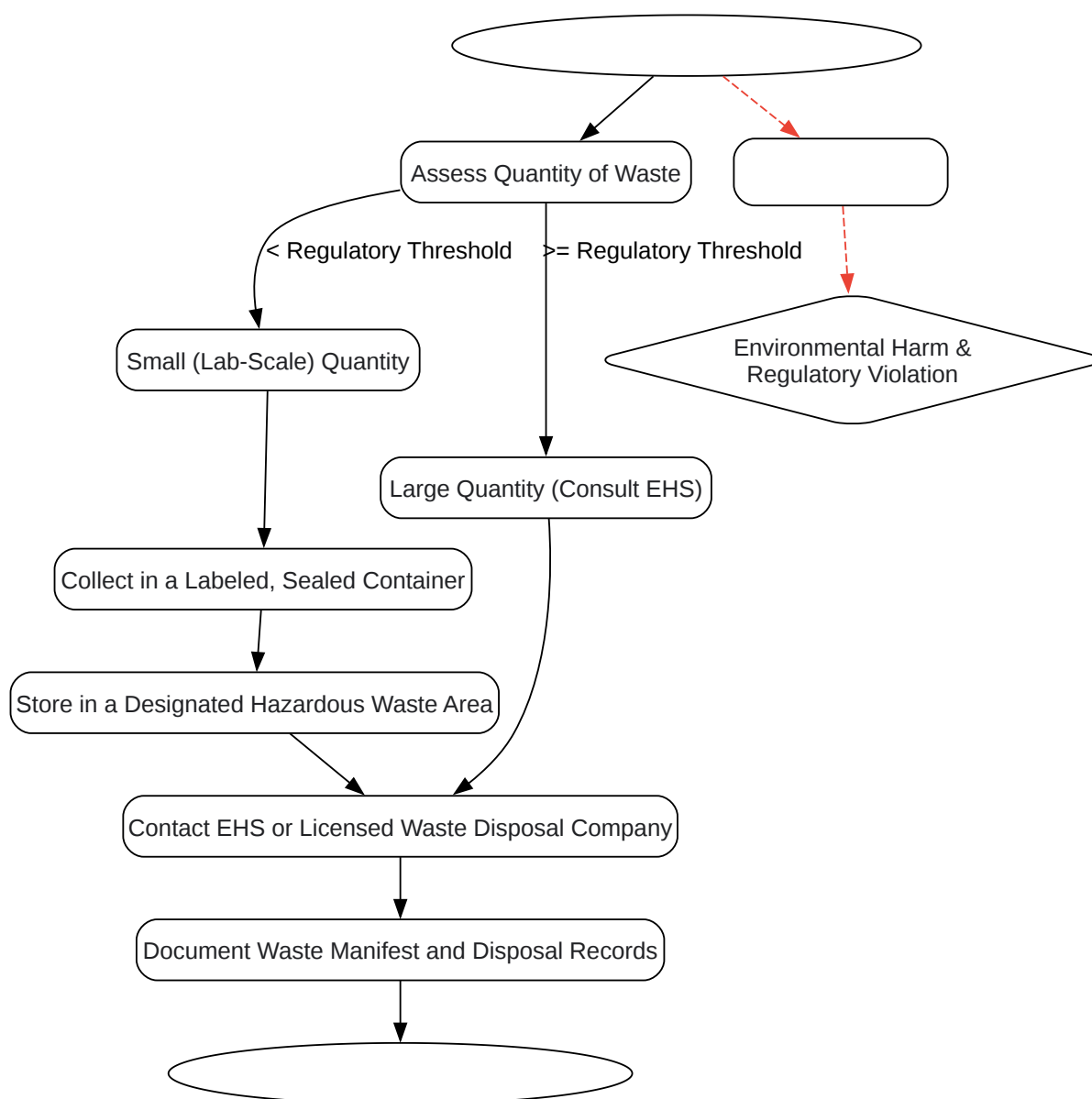
4. Documentation:

- Maintain a detailed record of the amount of **1-Octanol-d2** disposed of and the date of disposal.
- Keep copies of all waste manifests and other documentation provided by the hazardous waste disposal company.

Important Note: Do NOT dispose of **1-Octanol-d2** down the drain or in regular trash. This is to prevent harm to aquatic life and to avoid contaminating the environment. While there are no specific federal regulations that differentiate the disposal of laboratory-scale deuterated compounds from their non-deuterated counterparts, large quantities of deuterium compounds may fall under specific regulatory control. For standard laboratory quantities, the primary concern is the hazardous nature of the parent compound.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1-Octanol-d2**.



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Caption: Decision workflow for the proper disposal of **1-Octanol-d2**.

- To cite this document: BenchChem. [Proper Disposal of 1-Octanol-d2: A Step-by-Step Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12405247#1-octanol-d2-proper-disposal-procedures\]](https://www.benchchem.com/product/b12405247#1-octanol-d2-proper-disposal-procedures)

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